

# principle of DSPE-NHS amine coupling chemistry

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## Compound of Interest

Compound Name: *Dspe-nhs*

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## Core Principle of DSPE-NHS Amine Coupling

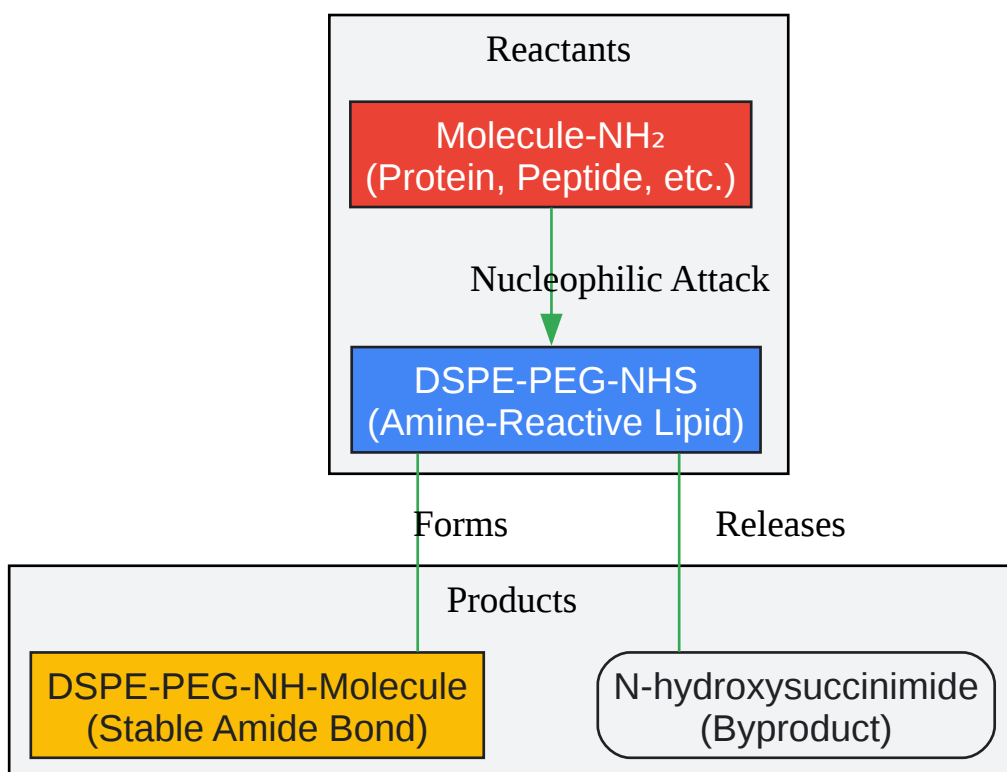
**DSPE-NHS** amine coupling is a robust and widely used bioconjugation technique that forms a stable, covalent amide bond between a lipid anchor (DSPE), often extended with a PEG spacer, and a molecule bearing a primary amine ( $-NH_2$ ).<sup>[1][2][3]</sup> The primary amines are typically found at the N-terminus of polypeptide chains or on the side chains of lysine residues.<sup>[1]</sup>

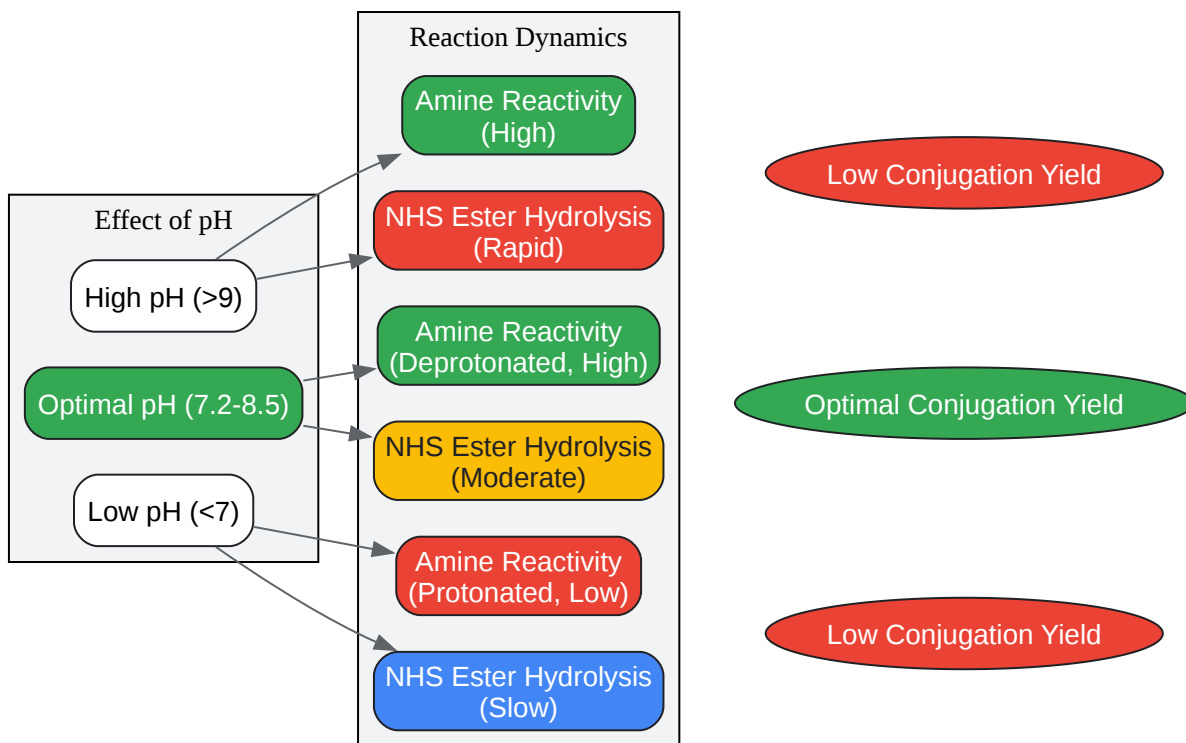
The Reaction Mechanism:

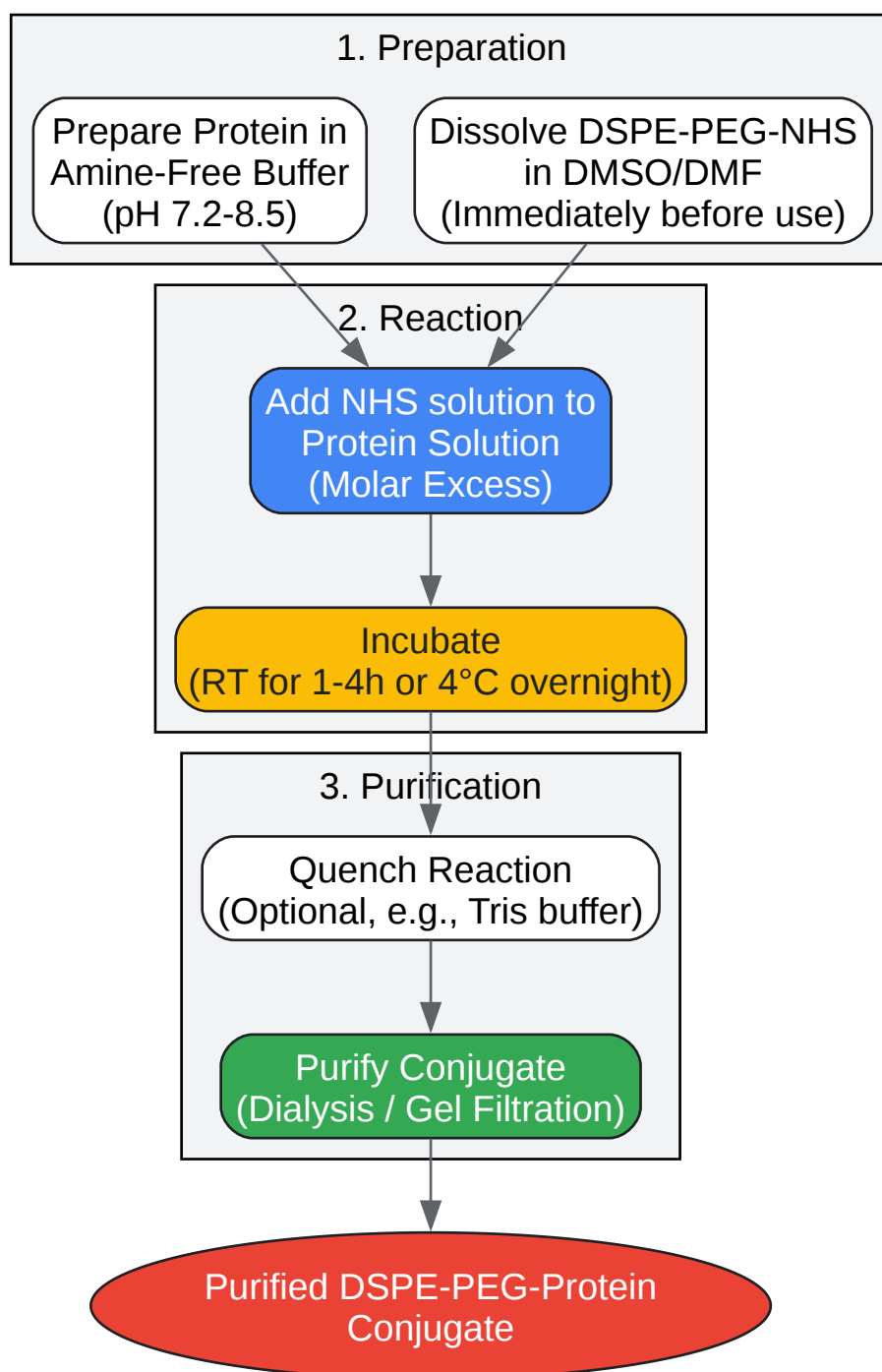
The core of the chemistry is a nucleophilic acyl substitution reaction.<sup>[2]</sup>

- **Nucleophilic Attack:** The deprotonated primary amine on the target molecule acts as a nucleophile. It attacks the carbonyl carbon of the NHS ester, which is an activated group making the carbonyl carbon highly electrophilic.
- **Tetrahedral Intermediate:** This attack forms an unstable tetrahedral intermediate.
- **Amide Bond Formation:** The intermediate collapses, resulting in the formation of a highly stable amide bond and the release of N-hydroxysuccinimide (NHS) as a leaving group.

This reaction is highly efficient and specific for primary amines under controlled pH conditions.







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## References

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